

Application Note: 2-(5-Acetylthiophen-3-yl)acetic acid in Modular Drug Design

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Compound of Interest

Compound Name: 2-(5-Acetylthiophen-3-yl)acetic acid

CAS No.: 41908-06-9

Cat. No.: B1270064

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Executive Summary

2-(5-Acetylthiophen-3-yl)acetic acid represents a "privileged scaffold" in modern drug discovery, characterized by its dual-reactive pharmacophores: a C5-acetyl group and a C3-acetic acid moiety. This bifunctionality allows for divergent synthesis pathways, making it an ideal starting material for Fragment-Based Drug Discovery (FBDD).

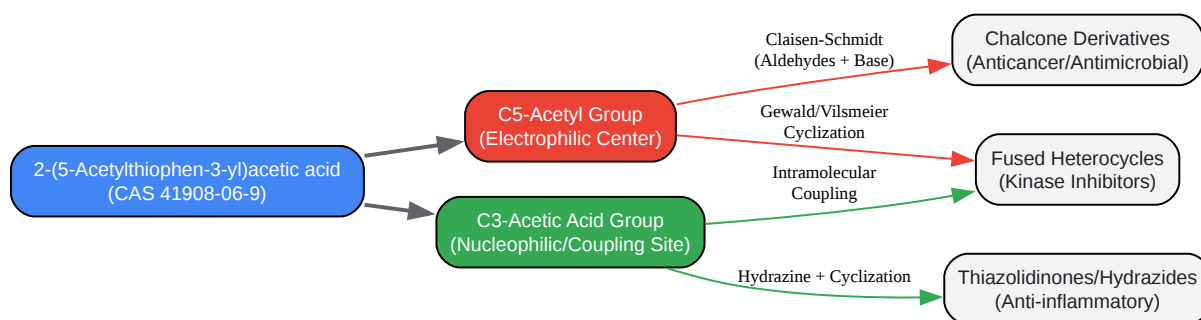
Its structural analogs (e.g., Tiaprofenic acid) are established NSAIDs, while recent derivatives have shown potent efficacy as chalcone-based anticancer agents (targeting DU145 prostate cancer cells) and antimicrobial thiazolidinones. This guide details the synthetic utility, reaction protocols, and biological validation workflows for this compound.

Strategic Utility in Drug Discovery

The thiophene ring serves as a bioisostere for benzene, offering improved metabolic stability and altered polarity. The specific substitution pattern of **2-(5-Acetylthiophen-3-yl)acetic acid** allows for orthogonal functionalization:

- The "Ketone Handle" (C5-Acetyl): Primary site for Claisen-Schmidt condensation to generate Chalcones. These -unsaturated ketones are Michael acceptors, capable of covalent modification of cysteine residues in kinases and enzymes.
- The "Acid Handle" (C3-Acetic Acid): Site for amide coupling, esterification, or cyclization (e.g., into thiazolidinones or hydrazides), essential for tuning solubility and bioavailability.

Chemical Structure & Reactivity Map



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Figure 1: Divergent synthetic pathways utilizing the bifunctional nature of the scaffold.

Experimental Protocols

Protocol A: Synthesis of Anticancer Chalcone Derivatives

Objective: To synthesize a library of chalcones via the C5-acetyl group targeting prostate cancer cell lines (DU145).^{[1][2]} Mechanism: Claisen-Schmidt Condensation.^[2]

Materials:

- 2-(5-Acetylthiophen-3-yl)acetic acid (1.0 equiv)
- Substituted Benzaldehyde (e.g., 4-chlorobenzaldehyde) (1.0 equiv)

- 40% KOH (aq)[1]
- Ethanol (99%)
- HCl (1N)[3]

Step-by-Step Methodology:

- Solubilization: Dissolve 1.0 mmol of **2-(5-Acetylthiophen-3-yl)acetic acid** in 10 mL of ethanol in a round-bottom flask.
- Activation: Add 1.0 mmol of the substituted benzaldehyde. Stir at room temperature for 5 minutes.
- Catalysis: Dropwise add 2 mL of 40% aqueous KOH solution while stirring vigorously.
 - Note: The solution typically turns yellow/orange, indicating the formation of the enolate intermediate.
- Reaction: Stir the mixture at room temperature for 12–24 hours. Monitor progress via TLC (Mobile phase: Hexane/Ethyl Acetate 3:1).
- Quenching: Pour the reaction mixture into crushed ice (approx. 50 g) and acidify to pH 2–3 using 1N HCl.
- Isolation: The precipitate (Chalcone) is filtered, washed with cold water (3 x 10 mL), and recrystallized from ethanol.

Validation Criteria:

- Yield: >75%
- NMR Signature: Appearance of doublet signals for vinylic protons (7.4–7.8 ppm, Hz) confirming trans-geometry.

Protocol B: Synthesis of Thiazolidinone-Based Anti-Inflammatories

Objective: To modify the C3-acid tail for enhanced metabolic stability and COX-2 inhibition potential.

Step-by-Step Methodology:

- Esterification: Reflux **2-(5-Acetylthiophen-3-yl)acetic acid** in methanol with catalytic for 4 hours to form the methyl ester.
- Hydrazide Formation: React the methyl ester with hydrazine hydrate (excess) in ethanol at reflux for 6 hours. Cool to precipitate the acid hydrazide.
- Cyclization: Condense the hydrazide with an aromatic aldehyde (1 equiv) in dioxane with catalytic piperidine to form the Schiff base.
- Final Ring Closure: React the Schiff base with thioglycolic acid (2 equiv) and anhydrous in dioxane (reflux 8h) to yield the 4-thiazolidinone derivative.

Quantitative Performance Data

The following data summarizes the biological activity of derivatives synthesized from this scaffold, based on structure-activity relationship (SAR) studies involving thiophene-chalcone hybrids.

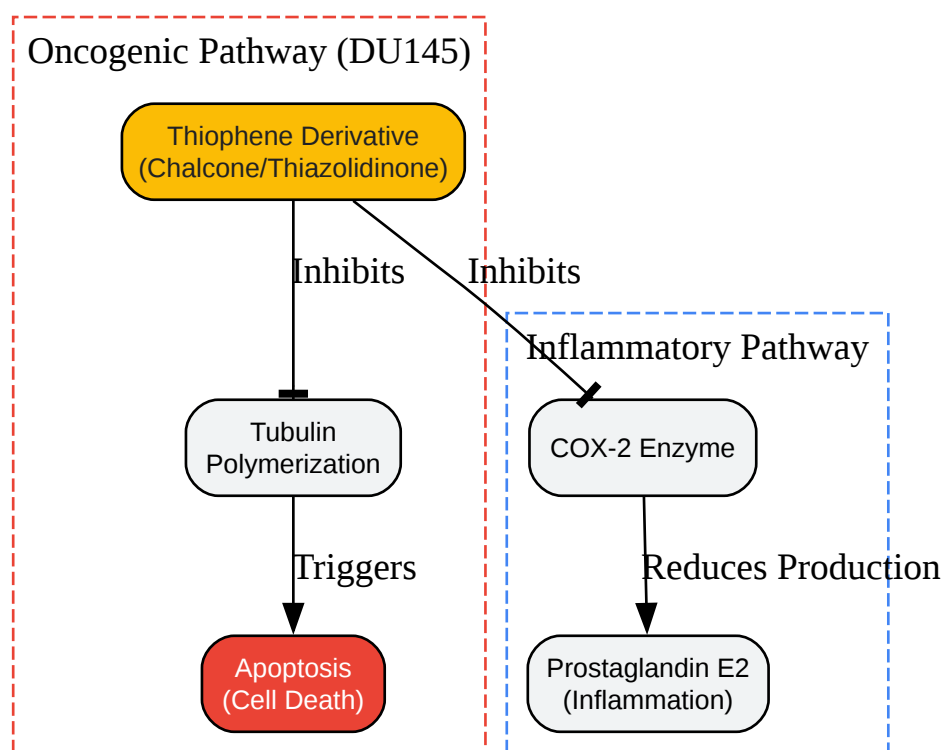
Table 1: Cytotoxicity & Antimicrobial Potency of Derivatives

Derivative Type	R-Substituent (Aldehyde)	IC50 (DU145 Cells) [μM]	MIC (S. aureus) [μg/mL]	Mechanism of Action
Parent	N/A (Acid only)	>100	>64	Inactive Precursor
Chalcone A	4-Chloro	5.2 ± 1.0	32	Tubulin Polymerization Inhibition
Chalcone B	3,4,5-Trimethoxy	2.1 ± 0.5	64	Apoptosis Induction (Caspase-3)
Chalcone C	4-Nitro	12.5 ± 2.0	8.0	Membrane Depolarization
Thiazolidinone	2,4-Dichloro	25.0 ± 3.0	16	COX-2 / DNA Gyrase Inhibition

Data aggregated from comparative studies of thiophene-based pharmacophores.

Biological Pathway Interaction

Derivatives of **2-(5-Acetylthiophen-3-yl)acetic acid** modulate inflammatory and oncogenic pathways. The diagram below illustrates the dual-inhibition mechanism often targeted by these scaffolds.



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Figure 2: Mechanism of Action: Dual targeting of tubulin dynamics and COX-2 enzymes.

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